

Application Notes and Protocols: BMS-641

Solubility Profile

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Compound of Interest

Compound Name: BMS641

Cat. No.: B1667231

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These application notes provide a summary of the known solubility of BMS-641 in Dimethyl Sulfoxide (DMSO) and offer a general protocol for determining its solubility in other solvents. BMS-641 is a selective Retinoic Acid Receptor Beta (RAR β) agonist with a binding affinity (Kd) of 2.5 nM for RAR β , exhibiting 100-fold higher selectivity over RAR α and RAR γ .^{[1][2]}

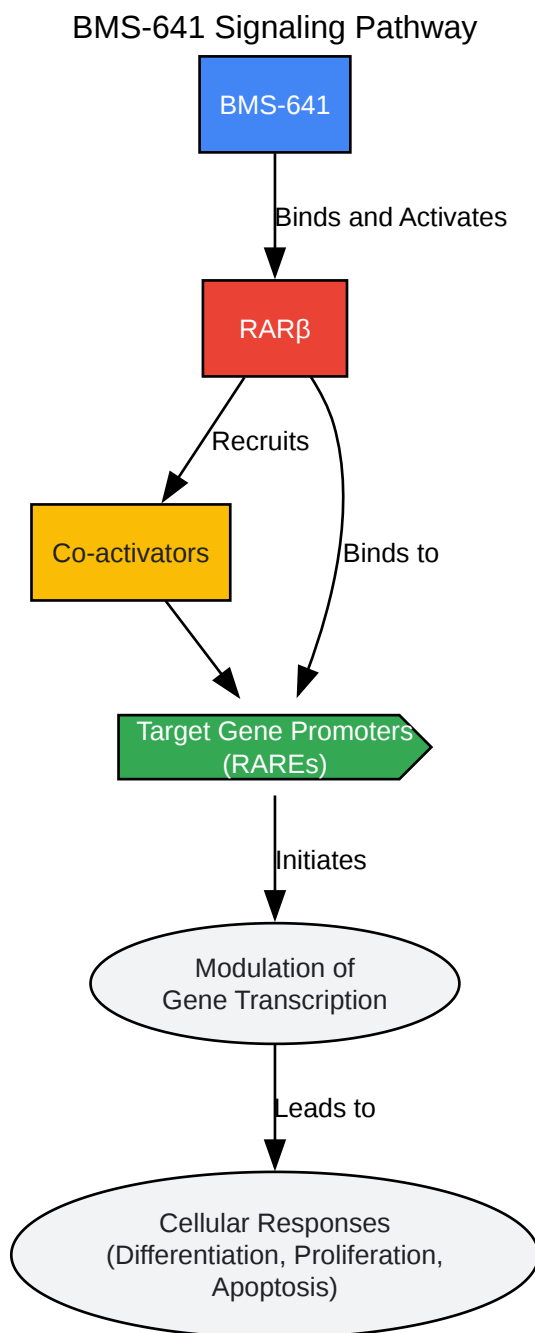
Data Presentation: BMS-641 Solubility

The solubility of BMS-641 has been reported in DMSO. However, quantitative solubility data in other common laboratory solvents such as ethanol, methanol, or water is not readily available in published literature. Researchers are encouraged to determine the solubility in their specific solvent systems using the protocols outlined below.

Solvent	Temperature (°C)	Solubility
DMSO	25	7 mg/mL ^[1]
Ethanol	Not Reported	Data not available
Methanol	Not Reported	Data not available
Water	Not Reported	Data not available

Signaling Pathway of BMS-641

BMS-641 acts as a selective agonist for the Retinoic Acid Receptor Beta (RAR β), a nuclear receptor that functions as a ligand-activated transcription factor. Upon binding, BMS-641 induces a conformational change in RAR β , leading to the recruitment of co-activator proteins and subsequent regulation of target gene expression. This pathway is crucial in various cellular processes, including differentiation, proliferation, and apoptosis.



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Caption: BMS-641 activates the RAR β signaling pathway.

Experimental Protocols

Due to the lack of specific published protocols for determining BMS-641 solubility in various solvents, a general and robust method based on the shake-flask technique is provided below. This method is considered the gold standard for thermodynamic solubility determination.

Protocol: Determination of Thermodynamic Solubility using the Shake-Flask Method

Objective: To determine the equilibrium solubility of BMS-641 in a given solvent.

Materials:

- BMS-641 (solid powder)
- Solvent of interest (e.g., Ethanol, Methanol, Water, Phosphate-Buffered Saline)
- Vials with screw caps (e.g., 2 mL glass vials)
- Orbital shaker or rotator capable of maintaining a constant temperature
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector (or a UV-Vis spectrophotometer)
- Analytical balance
- Volumetric flasks and pipettes

Procedure:

- Preparation of Standard Solutions:
 - Accurately weigh a small amount of BMS-641 and dissolve it in a suitable solvent (in which it is freely soluble, e.g., DMSO) to prepare a concentrated stock solution of known concentration.

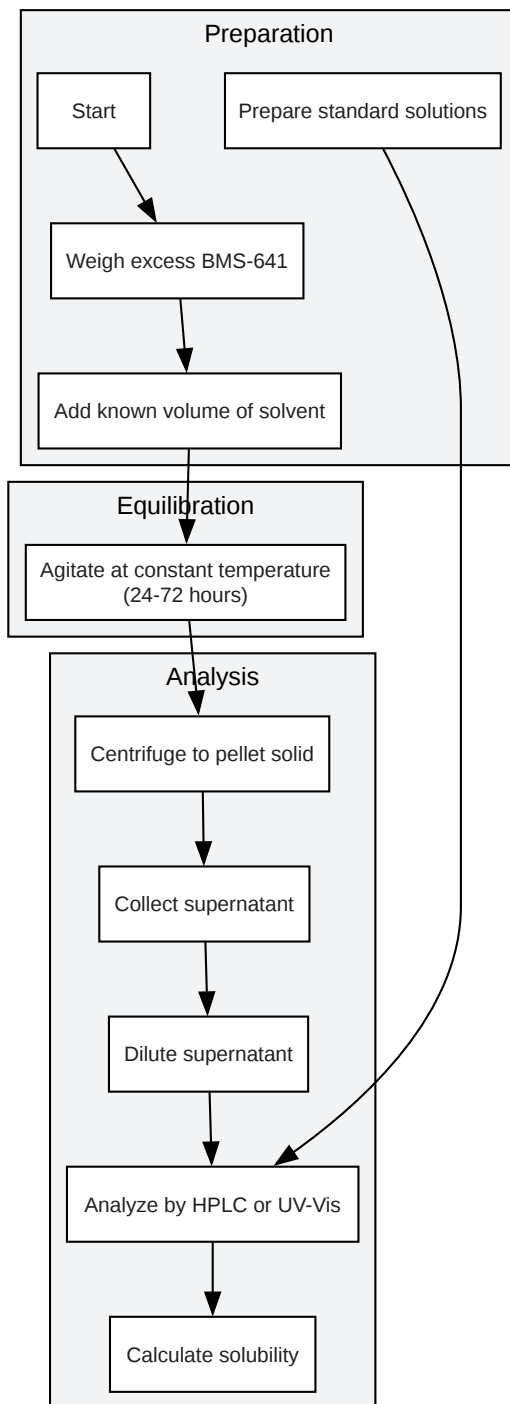
- Perform serial dilutions of the stock solution to prepare a series of standard solutions of known concentrations. These will be used to generate a calibration curve.
- Sample Preparation:
 - Add an excess amount of solid BMS-641 to a vial containing a known volume of the test solvent (e.g., 1 mL). The amount of solid should be sufficient to ensure that undissolved solid remains at equilibrium.
 - Prepare samples in triplicate for each solvent.
- Equilibration:
 - Securely cap the vials.
 - Place the vials on an orbital shaker or rotator in a temperature-controlled environment (e.g., 25°C).
 - Agitate the samples for a sufficient period to reach equilibrium. A minimum of 24 hours is recommended, with 48-72 hours being ideal to ensure equilibrium is reached.
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed for a short period to allow the larger particles to settle.
 - Centrifuge the vials at a high speed (e.g., 10,000 x g) for 15-20 minutes to pellet the undissolved solid.
- Sample Analysis:
 - Carefully collect an aliquot of the clear supernatant without disturbing the solid pellet.
 - Dilute the supernatant with a suitable solvent to a concentration that falls within the range of the calibration curve.
 - Analyze the diluted supernatant and the standard solutions by HPLC or UV-Vis spectrophotometry.

- Data Analysis:
 - Generate a calibration curve by plotting the analytical response (e.g., peak area from HPLC) versus the concentration of the standard solutions.
 - Determine the concentration of BMS-641 in the diluted supernatant using the calibration curve.
 - Calculate the solubility of BMS-641 in the test solvent by multiplying the concentration by the dilution factor.

Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of a compound like BMS-641.

Experimental Workflow for Solubility Determination



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Caption: Workflow for determining compound solubility.

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References

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